

# An In-depth Technical Guide to the Physicochemical Properties of Trimethyl(triethylamine)aluminium

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## Compound of Interest

Compound Name: Trimethyl(triethylamine)aluminium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Trimethyl(triethylamine)aluminium**, an organoaluminium compound of significant interest in chemical synthesis and materials science. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this compound and its constituents.

## Introduction

**Trimethyl(triethylamine)aluminium**, systematically named N,N-diethylethanamine;trimethylalumane, is a Lewis acid-base adduct formed between the pyrophoric liquid trimethylaluminium (TMA) and the tertiary amine, triethylamine (TEA). The formation of this adduct significantly passivates the extreme reactivity of TMA, rendering it a safer and more manageable reagent for various chemical transformations. Its utility stems from the ability to deliver the reactive trimethylaluminium moiety in a more controlled manner. This guide details the properties of the adduct and its individual components, provides procedural insights for its synthesis and handling, and illustrates relevant chemical pathways.

## Physicochemical Properties

Quantitative data for **Trimethyl(triethylamine)aluminium** and its constituent components, trimethylaluminium and triethylamine, are summarized in the tables below for ease of comparison. It is important to note that while extensive data is available for the individual components, experimentally determined physical constants for the adduct are not widely reported in the literature.

Table 1: Physicochemical Properties of **Trimethyl(triethylamine)aluminium**

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>24</sub> AlN	[1]
Molecular Weight	173.28 g/mol	[1]
IUPAC Name	N,N-diethylethanamine;trimethylaluminum	[1]
Appearance	Not widely reported; expected to be a liquid or low-melting solid.	
Melting Point	Not explicitly reported.	
Boiling Point	Not explicitly reported.	
Density	Not explicitly reported.	
Solubility	Expected to be soluble in aromatic and saturated aliphatic hydrocarbons.	

Table 2: Physicochemical Properties of Trimethylaluminium (TMA)

Property	Value	Reference
Chemical Formula	$\text{Al}_2(\text{CH}_3)_6$ (exists as a dimer)	[2]
Molecular Weight	144.17 g/mol (dimer); 72.09 g/mol (monomer)	[2]
Appearance	Colorless liquid	[2]
Melting Point	15 °C (59 °F; 288 K)	[2][3]
Boiling Point	125-126 °C (257-259 °F; 398-399 K)	
Density	0.752 g/mL at 25 °C	[3]
Vapor Pressure	69.3 mmHg (at 60 °C)	[3]
Solubility in water	Reacts violently	[2]
Solubility in organic solvents	Soluble in aromatic, saturated aliphatic and cycloaliphatic hydrocarbons.	

Table 3: Physicochemical Properties of Triethylamine (TEA)

Property	Value	Reference
Chemical Formula	$\text{N}(\text{C}_2\text{H}_5)_3$	
Molecular Weight	101.19 g/mol	
Appearance	Colorless liquid	
Melating Point	-114.7 °C (-174.5 °F; 158.5 K)	
Boiling Point	89.5 °C (193.1 °F; 362.6 K)	
Density	0.726 g/mL at 20 °C	
Vapor Pressure	57.07 mmHg (at 25 °C)	[4]
Solubility in water	112.4 g/L at 20 °C	
Solubility in organic solvents	Miscible with many organic solvents.	

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Trimethyl(triethylamine)aluminium** are not readily available in peer-reviewed literature. However, a general procedure for the formation of such Lewis acid-base adducts can be described. The following is a representative protocol for the synthesis of an amine adduct of trimethylaluminium, which can be adapted for triethylamine.

### Experimental Protocol: Synthesis of **Trimethyl(triethylamine)aluminium**

Objective: To synthesize the **Trimethyl(triethylamine)aluminium** adduct from trimethylaluminium and triethylamine under an inert atmosphere.

Materials:

- Trimethylaluminium (TMA), 2.0 M solution in toluene
- Triethylamine (TEA), anhydrous
- Anhydrous toluene

- Schlenk line apparatus
- Dry glassware (flasks, syringes, cannulas)
- Magnetic stirrer and stir bars
- Septa

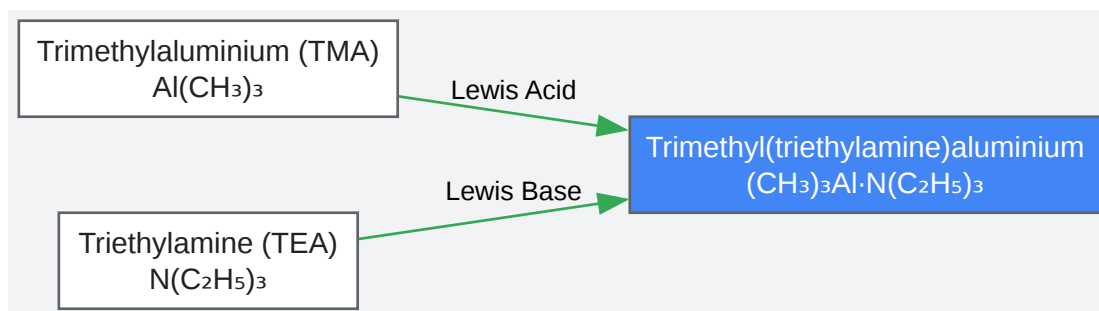
#### Procedure:

- **Preparation of the Reaction Vessel:** A Schlenk flask equipped with a magnetic stir bar is dried in an oven and subsequently cooled under a stream of dry nitrogen or argon. The flask is then sealed with a septum.
- **Addition of Triethylamine:** Anhydrous triethylamine (1 equivalent) is dissolved in anhydrous toluene under an inert atmosphere and transferred to the reaction flask via a cannula or a gas-tight syringe.
- **Cooling of the Reaction Mixture:** The flask containing the triethylamine solution is cooled to 0 °C using an ice-water bath.
- **Addition of Trimethylaluminium:** A 2.0 M solution of trimethylaluminium in toluene (1 equivalent) is added dropwise to the stirred triethylamine solution via a syringe. The addition should be performed slowly to control the exothermic reaction.
- **Reaction:** The reaction mixture is stirred at 0 °C for 30 minutes and then allowed to warm to room temperature, after which it is stirred for an additional 1-2 hours.
- **Isolation and Characterization (Optional):** The solvent can be removed under vacuum to yield the adduct, which can then be characterized by spectroscopic methods such as Nuclear Magnetic Resonance (NMR) to confirm its formation. Due to the air and moisture sensitivity of the product, all manipulations should be carried out under an inert atmosphere.

**Safety Precautions:** Trimethylaluminium is highly pyrophoric and reacts violently with water and air. All manipulations must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) using appropriate Schlenk line or glovebox techniques. Personal protective equipment, including flame-retardant lab coats, safety glasses, and gloves, must be worn at all times.

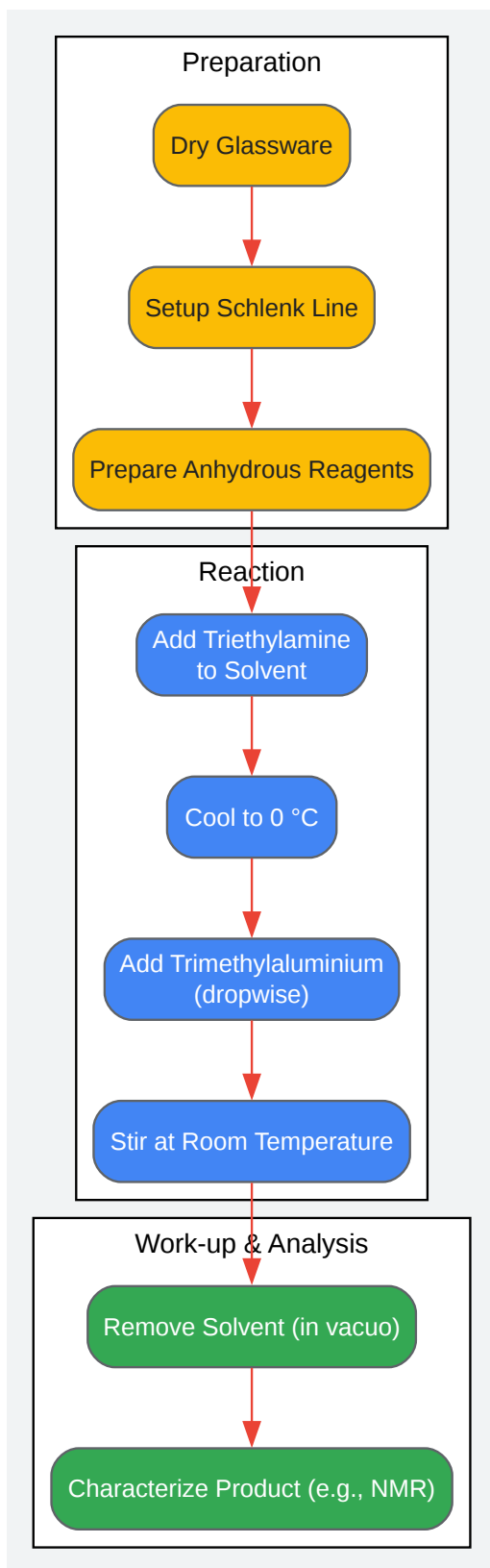
## Visualizations

The following diagrams illustrate the formation of the **Trimethyl(triethylamine)aluminium** adduct and a general workflow for handling this air-sensitive compound.



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**Figure 1:** Formation of the **Trimethyl(triethylamine)aluminium** adduct.



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**Figure 2:** General experimental workflow for the synthesis of **Trimethyl(triethylamine)aluminium**.

## Reactivity and Applications

The primary function of forming the **Trimethyl(triethylamine)aluminium** adduct is to moderate the high reactivity of trimethylaluminium. TMA is a potent Lewis acid and a source of methyl nucleophiles. The adduct with triethylamine is more stable and less pyrophoric, making it a safer alternative for many applications.

Key applications and reaction types include:

- **Precursor for Deposition Processes:** In the semiconductor industry, TMA is a precursor for the deposition of aluminium-containing thin films, such as aluminium oxide ( $\text{Al}_2\text{O}_3$ ), via processes like Atomic Layer Deposition (ALD) and Metal-Organic Chemical Vapour Deposition (MOCVD). The adduct can serve as a more stable source for these processes.
- **Catalysis:** Trimethylaluminium is used as a co-catalyst in Ziegler-Natta polymerization of olefins. The adduct can be employed in related catalytic systems where a controlled delivery of the aluminium alkyl is required.
- **Organic Synthesis:** Trimethylaluminium is a reagent in various organic transformations, such as methylation and amidation reactions. The adduct can be used in these reactions, often with improved selectivity and safety. For instance, it can facilitate the direct amidation of carboxylic acids.

The formation of the adduct is a reversible equilibrium. The stability of the adduct is dependent on temperature, and at elevated temperatures, it can dissociate to provide a controlled release of the more reactive trimethylaluminium monomer.

## Safety and Handling

- **Trimethylaluminium:** This compound is extremely pyrophoric and reacts violently with air and water. It should only be handled under an inert atmosphere (e.g., nitrogen or argon) by trained personnel. It can cause severe burns to the skin and eyes.
- **Triethylamine:** This is a flammable and corrosive liquid with a strong, unpleasant odor. It can cause severe skin and eye irritation.



- **Trimethyl(triethylamine)aluminium:** While significantly less pyrophoric than TMA, the adduct is still air and moisture sensitive and should be handled under an inert atmosphere. It is expected to be corrosive.

Appropriate personal protective equipment, including flame-retardant clothing, safety goggles, and chemical-resistant gloves, should be worn when handling these compounds. All operations should be conducted in a well-ventilated fume hood.

This technical guide provides a foundational understanding of the physicochemical properties of **Trimethyl(triethylamine)aluminium**. For specific applications, further investigation into the reactivity and handling of this compound under the desired experimental conditions is recommended.

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## References

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- 4. Triethylamine | (C<sub>2</sub>H<sub>5</sub>)<sub>3</sub>N | CID 8471 - PubChem [pubchem.ncbi.nlm.nih.gov]
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